

Technical Guide: 4-Formyl-2,6-dimethylbenzoic Acid

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Compound of Interest

Compound Name: 4-Formyl-2,6-dimethylbenzoic acid

Cat. No.: B3123227

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InChIKey: IZLUAIAAIWY AHL-UHFFFAOYSA-N

This technical guide provides a summary of the available information for **4-Formyl-2,6-dimethylbenzoic acid**, targeting researchers, scientists, and drug development professionals. The document outlines the key chemical identifiers, physicochemical properties, and safety information based on publicly available data.

Chemical and Physical Properties

A summary of the key quantitative data for **4-Formyl-2,6-dimethylbenzoic acid** is presented in the table below. This information is crucial for understanding the compound's basic characteristics and for its application in experimental settings.

Property	Value	Source
Molecular Formula	C10H10O3	[1] [2] [3]
Molecular Weight	178.18 g/mol	[1] [3]
Monoisotopic Mass	178.06299 Da	[2]
InChI	InChI=1S/C10H10O3/c1-6-3-8(5-11)4-7(2)9(6)10(12)13/h3-5H,1-2H3,(H,12,13)	[2]
SMILES	<chem>CC1=CC(=CC(=C1C(=O)O)C)C=O</chem>	[2]
CAS Number	306296-76-4	[1]
Predicted XlogP	1.6	[2]

Predicted Collision Cross Section Data

The following table summarizes the predicted collision cross section (CCS) values for different adducts of **4-Formyl-2,6-dimethylbenzoic acid**. These predictions can be valuable in mass spectrometry-based analytical methods.

Adduct	m/z	Predicted CCS (Å²)
[M+H] ⁺	179.07027	133.5
[M+Na] ⁺	201.05221	143.2
[M-H] ⁻	177.05571	136.9
[M+NH ₄] ⁺	196.09681	153.7
[M+K] ⁺	217.02615	141.1
[M+H-H ₂ O] ⁺	161.06025	128.6
[M+HCOO] ⁻	223.06119	156.4
[M+CH ₃ COO] ⁻	237.07684	180.4
[M+Na-2H] ⁻	199.03766	137.7
[M] ⁺	178.06244	135.5
[M] ⁻	178.06354	135.5

Data sourced from
PubChemLite.[\[2\]](#)

Safety and Hazard Information

Based on available data, **4-Formyl-2,6-dimethylbenzoic acid** is associated with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[\[1\]](#)

Recommended precautionary statements include:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.[1]

Experimental Protocols and Biological Activity

A comprehensive search for detailed experimental protocols, biological activity data, and associated signaling pathways for **4-Formyl-2,6-dimethylbenzoic acid** did not yield specific results. While general synthetic methods for related compounds like 4-formylbenzoic acid are documented, no specific, step-by-step experimental procedures for this particular molecule were found in the public domain. Similarly, there is no available information on its biological targets or its role in any signaling pathways.

Visualization of Workflows and Pathways

Due to the lack of information regarding experimental workflows or signaling pathways involving **4-Formyl-2,6-dimethylbenzoic acid**, no diagrams could be generated. The creation of meaningful visualizations requires data on the compound's interactions and experimental procedures, which is not currently available.

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References

- 1. 4-Formyl-2,6-dimethylbenzoic acid | 306296-76-4 | GMA29676 [biosynth.com]
- 2. PubChemLite - 4-formyl-2,6-dimethylbenzoic acid (C10H10O3) [pubchemlite.lcsb.uni.lu]
- 3. cymitquimica.com [cymitquimica.com]
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